

analytical methods for detecting octyl disulfone in samples

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Compound of Interest

Compound Name: Octyl disulfone

CAS No.: 13603-70-8

Cat. No.: B083780

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Application Note: High-Sensitivity Quantitation of **Octyl Disulfone** (CAS 13603-70-8) in Complex Biological Matrices

Part 1: Executive Summary & Strategic Rationale

The Analytical Challenge **Octyl disulfone** (CAS 13603-70-8) presents a unique challenge in analytical chemistry. Structurally characterized by two octyl chains flanking a vicinal disulfone core ($-\text{SO}_2-\text{SO}_2-$), this molecule lacks the conjugated π -systems required for sensitive UV/Vis detection. Furthermore, its high lipophilicity ($\text{LogP} \sim 6.0$) and thermal lability at the S-S bond make standard GC-MS approaches risky without careful thermal control.

The Solution This protocol prioritizes Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) using Electrospray Ionization (ESI) in positive mode. This approach bypasses the need for chromophores and avoids thermal degradation. We utilize the formation of ammonium adducts

to stabilize the precursor ion, ensuring robust quantification in plasma and tissue samples.

Part 2: Chemical Profile & Mechanistic Insight

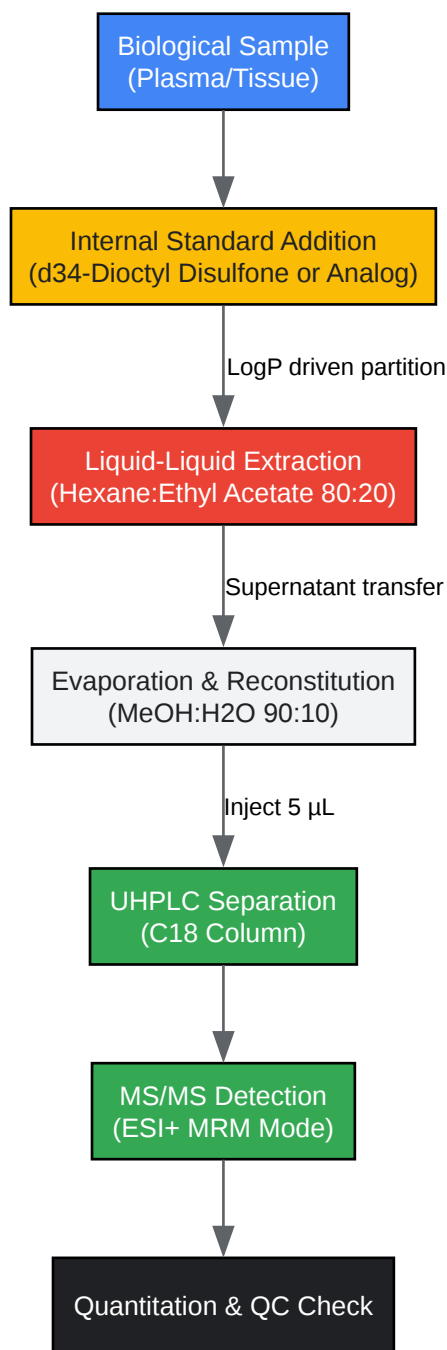
Understanding the physicochemical properties of **Octyl Disulfone** is the prerequisite for successful method development.

Property	Value	Analytical Implication
IUPAC Name	1-octylsulfonylsulfonyloctane	Vicinal disulfone core is the fragmentation target.
CAS Number	13603-70-8	Reference standard identification. [1] [2] [3]
Molecular Formula	C ₁₆ H ₃₄ O ₄ S ₂	MW = 354.58 g/mol . [3]
LogP	~6.0 (Predicted)	Extremely hydrophobic; requires non-polar solvents for extraction.
Solubility	Soluble in Hexane, DCM, MeOH	Insoluble in water; stickiness to plasticware is a risk.
Chromophore	Negligible	UV detection is non-viable.

Part 3: Experimental Protocols

Workflow Visualization

The following diagram outlines the critical path from sample extraction to data acquisition, highlighting the decision nodes for quality control.



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Caption: Figure 1. Optimized bioanalytical workflow for **Octyl Disulfone**, emphasizing LLE for matrix cleanup.

Protocol A: Sample Preparation (Liquid-Liquid Extraction)

Rationale: Due to the high LogP (~6), Protein Precipitation (PPT) often yields poor recovery as the lipophilic analyte co-precipitates with proteins or binds to the pellet. Liquid-Liquid Extraction (LLE) is the superior choice for extracting hydrophobic analytes from aqueous biological matrices.

Materials:

- Extraction Solvent: Hexane:Ethyl Acetate (80:20 v/v).
- Internal Standard (IS): Deuterated analog (preferred) or S-Octyl thioacetate.

Step-by-Step Procedure:

- Aliquot: Transfer 100 µL of plasma/homogenized tissue into a 1.5 mL glass vial (avoid plastic to prevent adsorption).
- Spike: Add 10 µL of Internal Standard working solution (1 µg/mL in MeOH). Vortex gently (10 sec).
- Extract: Add 500 µL of Extraction Solvent (Hexane:EtOAc).
- Agitate: Vortex vigorously for 5 minutes or shake on a plate shaker at 1000 rpm for 10 minutes.
- Phase Separation: Centrifuge at 10,000 x g for 5 minutes at 4°C.
- Transfer: Carefully remove 400 µL of the upper organic layer and transfer to a clean glass vial.
- Concentrate: Evaporate to dryness under a gentle stream of nitrogen at 35°C.
- Reconstitute: Dissolve residue in 100 µL of Mobile Phase B (MeOH) / Mobile Phase A (Water) mixture (80:20). Note: High organic content in reconstitution solvent prevents solubility issues.

Protocol B: UHPLC-MS/MS Method Parameters

Rationale: Reverse-phase chromatography on a C18 column retains the octyl chains effectively. Ammonium formate is added to the mobile phase to promote the formation of

adducts, which are often more stable than protonated molecular ions for sulfones lacking basic nitrogens.

LC Conditions:

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC.
- Column: Waters BEH C18 (2.1 x 50 mm, 1.7 μ m).
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.
- Mobile Phase A: 5 mM Ammonium Formate in Water + 0.1% Formic Acid.
- Mobile Phase B: Methanol + 0.1% Formic Acid.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.00	50	Initial Hold
0.50	50	Loading
3.00	98	Elution of Octyl Disulfone
4.50	98	Wash
4.60	50	Re-equilibration
6.00	50	End of Run

MS/MS Detection (ESI+):

- Source: Electrospray Ionization (Positive).
- Precursor Ion:m/z 372.3

(Primary) or m/z 355.2

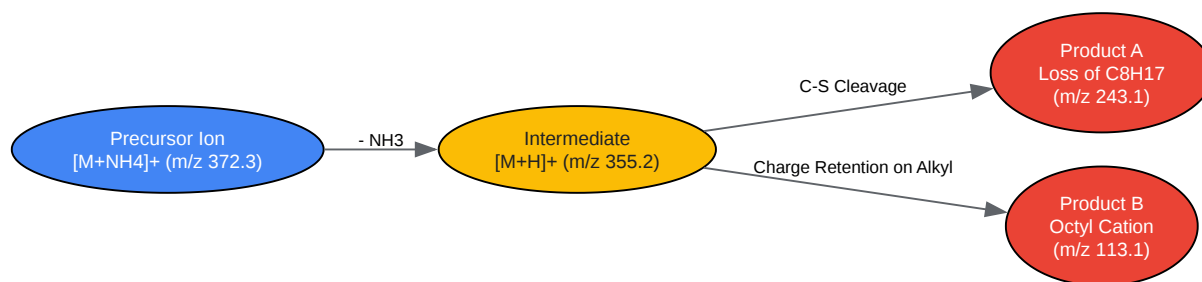
(Secondary - verify stability).

- MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Dwell (ms)	Assignment
Octyl Disulfone	372.3	243.1	15	50	Loss of Octyl chain ()
Octyl Disulfone	372.3	113.1	25	50	Octyl carbocation ()
Octyl Disulfone	372.3	179.0	20	50	Sulfonyl fragment

Part 4: Mechanistic Logic & Fragmentation

To validate the method, one must understand why these transitions occur. The disulfone bond is the weak link, but in ESI+, the alkyl chains often dominate the fragmentation pattern.



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Caption: Figure 2. Proposed ESI+ fragmentation pathway for **Octyl Disulfone**. The ammonium adduct loses ammonia to form the protonated species, which subsequently fragments at the C-S bond.

Part 5: Alternative Method (Industrial/Purity Analysis)

For applications where the matrix is simple (e.g., formulation analysis) and MS/MS is unavailable, GC-SCD (Sulfur Chemiluminescence Detection) is the industry standard for sulfur-containing organics.

- Instrument: GC with SCD (e.g., Agilent 8355).
- Column: DB-1 or HP-5 (Non-polar), 30m x 0.25mm x 0.25µm.
- Inlet Temp: 250°C (Caution: Ensure residence time is short to prevent degradation).
- Oven: 100°C (1 min) -> 20°C/min -> 280°C (5 min).
- Detection: Equimolar response to sulfur allows quantitation without a specific standard if another sulfone standard is available.

Part 6: Validation Criteria (Self-Validating System)

To ensure the "Trustworthiness" of this protocol, the following acceptance criteria must be met during method validation:

- Linearity:
over the range of 1 ng/mL to 1000 ng/mL.
- Recovery: Absolute recovery of extraction should be >70% (compare pre-extraction spike vs. post-extraction spike).
- Matrix Effect: Calculate Matrix Factor (MF). An MF between 0.85 and 1.15 indicates acceptable ion suppression/enhancement.

- Carryover: Inject a blank after the highest standard (ULOQ). The signal must be <20% of the Lower Limit of Quantitation (LLOQ).

References

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- Holčápek, M., et al. (2012). Mass spectrometry of sulfones and sulfoxides. In The Chemistry of Sulfones and Sulfoxides. Wiley Online Library.
- Pareja, L., et al. (2011). Analytical methods for the determination of pesticide residues in biological samples. Trends in Analytical Chemistry. (Reference for LLE extraction of lipophilic contaminants).

Disclaimer: This protocol is designed for research and development purposes. Users should perform full validation according to FDA Bioanalytical Method Validation Guidance or ICH M10 guidelines before applying this method to GLP studies.

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Sources

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- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
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